

Application Notes and Protocols for BI-167107 In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BI-167107 is a high-affinity, full agonist for the human $\beta2$ adrenergic receptor ($\beta2AR$), a member of the G-protein coupled receptor (GPCR) family.[1][2] Due to its high potency and slow dissociation rate, it has been instrumental in structural biology, particularly in the crystallization of the active state of the $\beta2AR$.[3] These application notes provide detailed protocols for key in vitro assays to characterize the pharmacological properties of **BI-167107** and similar compounds targeting the $\beta2AR$.

Signaling Pathway

BI-167107 activates the β 2AR, which primarily couples to the stimulatory G-protein (Gs). This activation leads to a signaling cascade that results in the production of the second messenger cyclic adenosine monophosphate (cAMP).





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BI-167107 signaling cascade via the β 2AR-Gs pathway.

Quantitative Data Summary

The following tables summarize the in vitro pharmacological data for BI-167107.

Table 1: β2 Adrenergic Receptor Binding and Functional Parameters

Parameter	Value	Species	Assay Type	Reference
Kd	84 pM	Human	Radioligand Binding	[1][2]
EC50 (cAMP)	0.05 nM	Human	cAMP Accumulation	
Dissociation t1/2	>30 hours	Human	Radioligand Binding	_

Table 2: Off-Target Activity of BI-167107



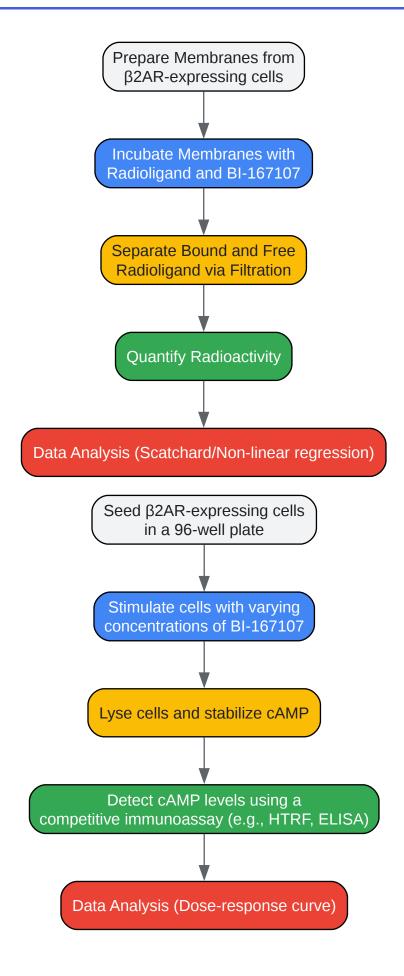
Target	Activity	IC50 / Ki	Species	Assay Type R	eference
β1 Adrenergic Receptor	Agonist	3.2 nM	Human	Radioligand Binding	
α1A Adrenergic Receptor	Antagonist	32 nM	Human	Radioligand Binding	

Experimental Protocols Radioligand Binding Assay for β2 Adrenergic Receptor

This protocol determines the binding affinity (Kd) of **BI-167107** for the β 2AR.

Experimental Workflow:







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References

- 1. GloSensor™ cAMP Assay Protocol [worldwide.promega.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Pardon Our Interruption [opnme.com]
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